

Personal protective equipment for handling 4-(Tert-butoxycarbonyl)piperazine-2-carboxylic acid

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Compound of Interest

Compound Name: 4-(Tert-butoxycarbonyl)piperazine-2-carboxylic acid

Cat. No.: B1276948

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Comprehensive Safety Protocol: Handling 4-(Tert-butoxycarbonyl)piperazine-2-carboxylic acid

This guide provides essential safety, handling, and disposal information for **4-(Tert-butoxycarbonyl)piperazine-2-carboxylic acid** (CAS No: 128019-59-0). Adherence to these protocols is critical to ensure the safety of laboratory personnel and the integrity of research. This document is intended for researchers, scientists, and professionals in drug development who may handle this compound.

Hazard Identification and Classification

4-(Tert-butoxycarbonyl)piperazine-2-carboxylic acid is classified as a hazardous substance. The primary risks associated with this chemical are skin and eye irritation, with the potential for allergic skin reactions. The following table summarizes its classification according to the Globally Harmonized System (GHS).

Hazard Classification	GHS Code	Signal Word	Pictogram
Serious Eye Irritation	H319	Warning	GHS07 (Exclamation Mark)
Skin Sensitization	H317	Warning	GHS07 (Exclamation Mark) [1] [2]
Skin Irritation	H315	Warning	GHS07 (Exclamation Mark) [2]
Respiratory Irritation	H335	Warning	GHS07 (Exclamation Mark) [2]

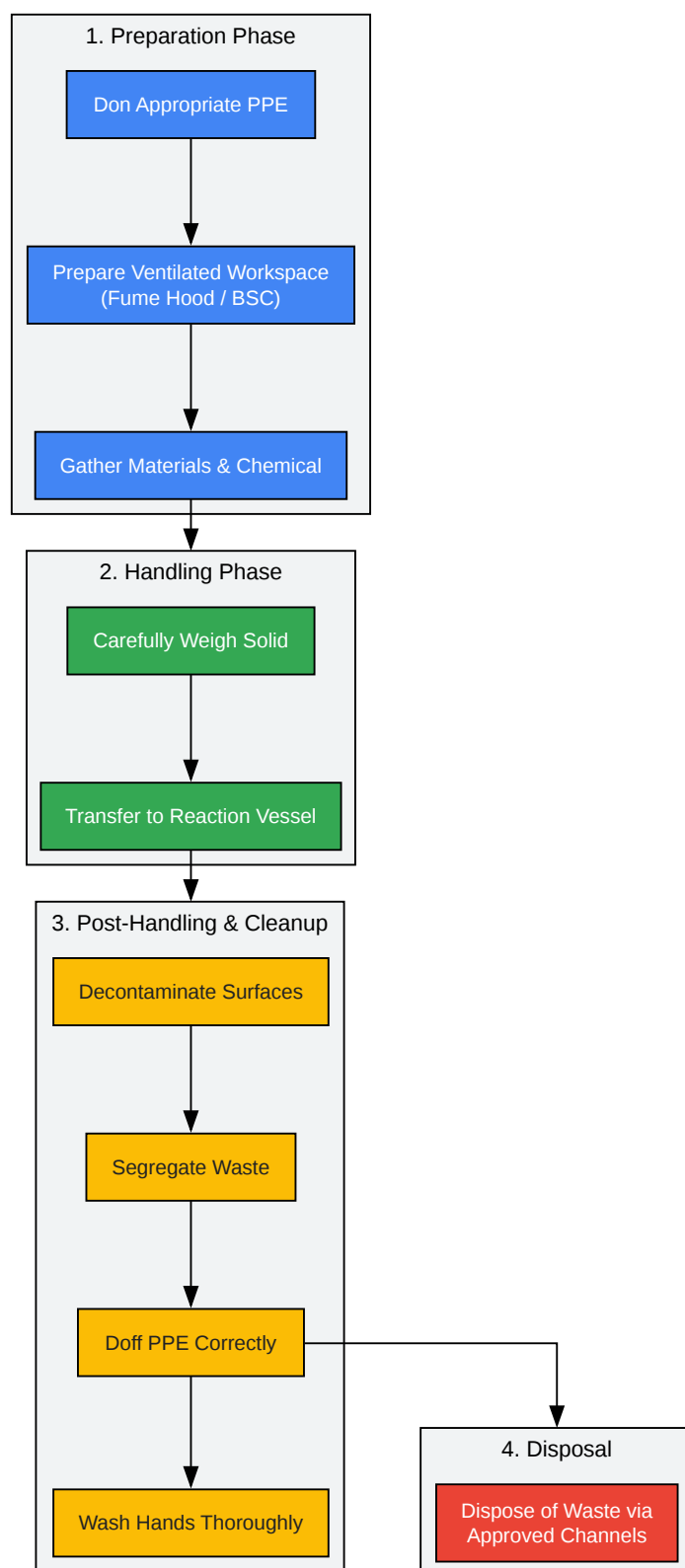
Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The following equipment is mandatory when handling **4-(Tert-butoxycarbonyl)piperazine-2-carboxylic acid**, which is typically a powder or crystalline solid.

Body Area	Required PPE	Specifications and Recommendations
Respiratory Protection	N95 Dust Mask or Respirator	Use a NIOSH (US) or CEN (EU) approved respirator for powders and dusts.[3] This is crucial as the compound may cause respiratory irritation.[2]
Eye and Face Protection	Safety Glasses with Side-Shields & Face Shield	Must conform to OSHA 29 CFR 1910.133 or European Standard EN166.[4] A face shield should be worn in addition to safety glasses when there is a risk of splashing or significant dust generation.
Hand Protection	Chemical-Resistant Gloves	Handle with appropriate gloves (e.g., nitrile). Contaminated gloves should be removed and disposed of properly.
Body Protection	Laboratory Coat & Protective Clothing	A standard lab coat is required. Choose body protection appropriate for the quantity and concentration of the substance being handled.[1][3]

Operational and Disposal Plan

A systematic approach to handling, from preparation to disposal, minimizes risks. The following workflow diagram and procedural steps outline the complete handling process.



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Caption: Workflow for safely handling **4-(Tert-butoxycarbonyl)piperazine-2-carboxylic acid**.

Experimental and Handling Protocols

Engineering Controls:

- Always handle this chemical within a certified chemical fume hood, Class II Biosafety Cabinet (BSC), or other ventilated enclosure.[3][4][5]
- Ensure safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[4]

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all required PPE is worn correctly. Prepare the workspace by laying down absorbent, disposable bench paper.
- Aliquotting: As a solid powder, avoid creating dust.[3] Use a micro-spatula to carefully transfer the chemical. If weighing, do so within the ventilated enclosure.
- In Solution: When preparing solutions, add the solid to the solvent slowly to prevent splashing.
- Post-Handling: After use, thoroughly decontaminate all surfaces and equipment that came into contact with the chemical.

Emergency Procedures and Disposal

First-Aid Measures:

- If on Skin: Immediately wash the affected area with plenty of soap and water. If a rash or irritation occurs, seek medical attention.[1][4] Contaminated clothing must be removed and washed before reuse.[1][4]
- If in Eyes: Rinse cautiously with water for at least 15 minutes, holding the eyelids open.[4] Remove contact lenses if present and easy to do so.[1][4] If eye irritation persists, get medical advice.[4]
- If Inhaled: Move the person to fresh air and keep them in a position comfortable for breathing.[1][4] If the person feels unwell, call a poison center or doctor.[4]

- If Swallowed: Clean the mouth with water and seek medical attention.[4]

Storage and Disposal Plan:

- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[4][6]
- Disposal: All waste, including contaminated PPE, empty containers, and excess chemical, must be disposed of as hazardous waste.[1][4] Do not empty into drains.[4] Disposal must be conducted through an approved waste disposal plant in accordance with all local, state, and federal regulations.[1][4]

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